Application Note & Protocol: Preparation of GS-829845 Stock Solutions for Research Applications

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Compound of Interest

Compound Name:	*GS-829845*
CAS No.:	*1257705-09-1*
Cat. No.:	*B2794753*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GS-829845 is the principal active metabolite of Filgotinib, an orally bioavailable, preferential inhibitor of Janus kinase 1 (JAK1).[1][2][3][4] The JAK-STAT signaling pathway is a critical regulator of the immune response, and its dysregulation is implicated in various inflammatory diseases. **GS-829845** exerts its effects by inhibiting the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, thereby modulating the transcription of pro-inflammatory cytokine genes.[5] Although it is approximately 10-fold less potent than its parent compound, Filgotinib, **GS-829845** has a significantly longer half-life, making it a key contributor to the overall therapeutic effect. Proper preparation of stock solutions is the first critical step for obtaining reliable and reproducible results in in-vitro and in-vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **GS-829845** stock solutions.

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Physicochemical & Handling Data

All quantitative data for **GS-829845** is summarized in the table below for quick reference.

Property	Value	Source
CAS Number	1257705-09-1	
Molecular Formula	$C_{17}H_{19}N_5O_2S$	
Molecular Weight	357.43 g/mol	
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Solubility in DMSO	100 mg/mL (approx. 279.78 mM)	
Solid Storage	4°C, protected from light and moisture	
Stock Solution Storage	-20°C for up to 1 month-80°C for up to 6 months	

Experimental Protocols

Materials and Equipment

- **GS-829845** powder
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

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- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol for Preparing a 100 mM **GS-829845** Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO, which can be further diluted to working concentrations.

Calculation: To prepare a 100 mM (0.1 mol/L) stock solution, the required mass of **GS-829845** must be calculated.

- Mass (mg) = Desired Volume (mL) × Concentration (mM) × Molecular Weight (g/mol) / 1000
- Example for 1 mL of 100 mM stock: Mass (mg) = 1 mL × 100 mM × 357.43 / 1000 = 35.74 mg

Procedure:

- Preparation: Don appropriate PPE. Allow the **GS-829845** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh out the calculated amount of **GS-829845** powder (e.g., 35.74 mg) using an analytical balance and transfer it into a sterile tube.
- Solvent Addition: Add the calculated volume of DMSO (e.g., 1 mL for a 100 mM solution) to the tube containing the powder.
- Dissolution: Cap the tube tightly and vortex thoroughly for 2-3 minutes to dissolve the compound. If particulates remain, sonicate the tube in an ultrasonic bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution. Visually inspect the solution to ensure it is clear and free of precipitates.
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile cryogenic vials or microcentrifuge tubes.

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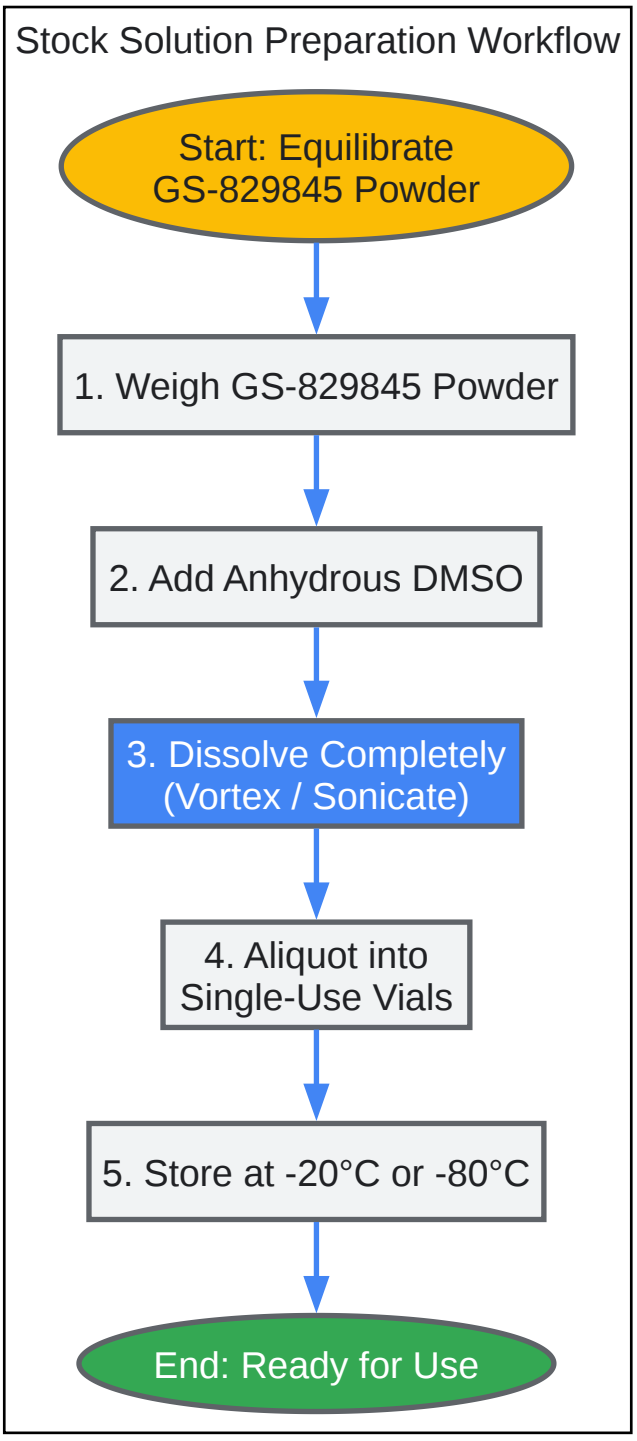
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store immediately at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Visualizations

Workflow for Stock Solution Preparation

The following diagram outlines the logical steps for preparing a **GS-829845** stock solution.

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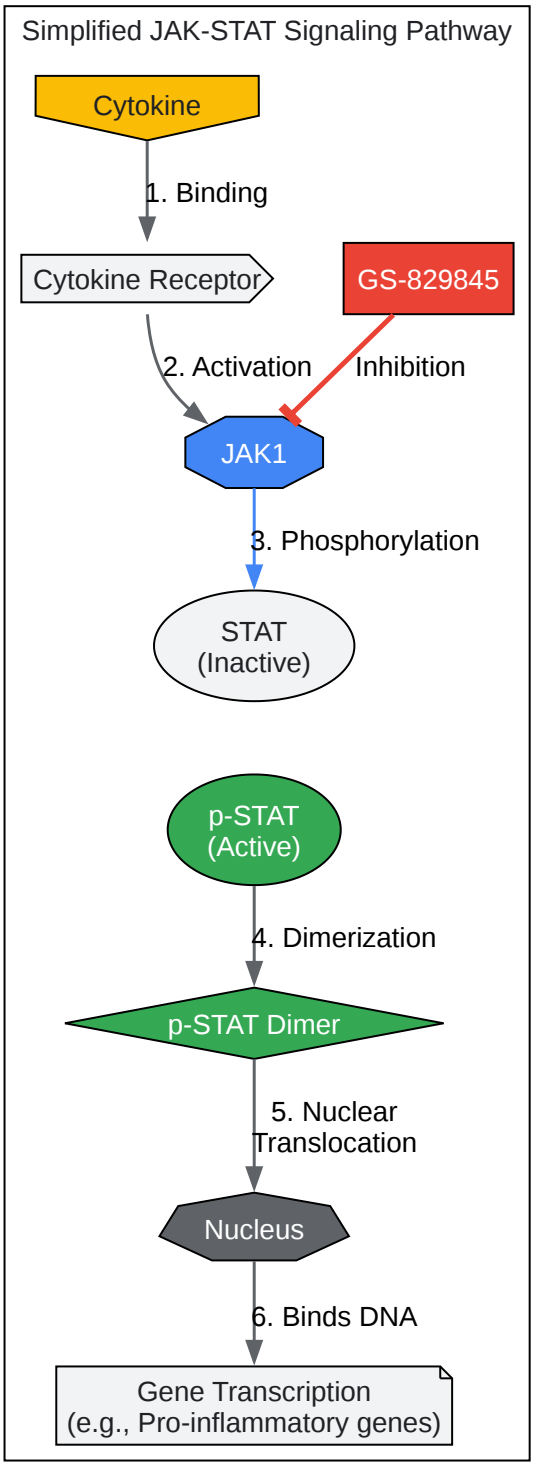
Caption: Workflow for the preparation and storage of **GS-829845** stock solutions.

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GS-829845 Mechanism of Action in the JAK-STAT Pathway

GS-829845 functions by inhibiting JAK1. The diagram below illustrates its role in the canonical JAK-STAT signaling cascade initiated by cytokine binding.

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Caption: **GS-829845** inhibits JAK1, blocking STAT phosphorylation and downstream gene transcription.

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